

# Personal protective equipment for handling 7,8,3',4'-Tetrahydroxyflavanone

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## Compound of Interest

Compound Name: 7,8,3',4'-Tetrahydroxyflavanone

Cat. No.: B1254125

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## Essential Safety and Handling Guide for 7,8,3',4'-Tetrahydroxyflavanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **7,8,3',4'-Tetrahydroxyflavanone**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining a secure research environment. This compound should be handled with care, assuming it may present hazards typical of related flavonoid compounds, including potential skin and eye irritation.

## Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **7,8,3',4'-Tetrahydroxyflavanone**, particularly in its powdered form.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Powder-free nitrile gloves are required to prevent skin contact. <sup>[1][2][3]</sup> It is recommended to change gloves every 30 to 60 minutes or immediately if contamination is suspected. <sup>[1]</sup> For added protection, double gloving can be implemented. <sup>[1]</sup>
Eye and Face Protection	Safety Goggles or Glasses	Chemical splash goggles or safety glasses with side shields are mandatory to protect the eyes from dust particles and accidental splashes. <sup>[3][4][5]</sup>
Respiratory Protection	N95 or N100 Respirator	To prevent inhalation of the powdered compound, a NIOSH-approved N95 or N100 particulate respirator should be used, especially when handling larger quantities or when dust generation is likely. <sup>[1][3][5]</sup> Surgical masks are not a suitable substitute. <sup>[1]</sup>
Body Protection	Laboratory Coat	A full-length laboratory coat must be worn to protect skin and clothing from contamination. <sup>[2][3][5]</sup>
Foot Protection	Closed-Toe Shoes	Closed-toe shoes are required to protect the feet from potential spills. <sup>[2][4]</sup>

# Operational Plan: Step-by-Step Handling and Disposal

## I. Preparation and Handling:

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Designated Area: All handling of **7,8,3',4'-Tetrahydroxyflavanone** powder should be performed in a designated area, such as a chemical fume hood or a well-ventilated laboratory bench space, to minimize inhalation exposure.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Donning PPE: Put on all required PPE as specified in the table above before entering the designated handling area.
- Weighing and Transfer:
  - To minimize dust formation, handle the powder gently.
  - Use a chemical spatula for transfers.
  - Weigh the compound in a tared, sealed container whenever possible.
- Solution Preparation:
  - If preparing a solution, add the powder to the solvent slowly to avoid splashing.
  - Ensure the vessel is appropriately sized to prevent overflow.
- Post-Handling:
  - Thoroughly clean the work area and any equipment used with an appropriate solvent.
  - Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)[\[7\]](#)[\[8\]](#)

## II. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[7\]](#)[\[8\]](#)[\[9\]](#) If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[7\]](#)[\[8\]](#)[\[9\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[\[7\]](#)[\[8\]](#)[\[9\]](#) Seek medical attention.
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[\[9\]](#) Seek immediate medical attention.

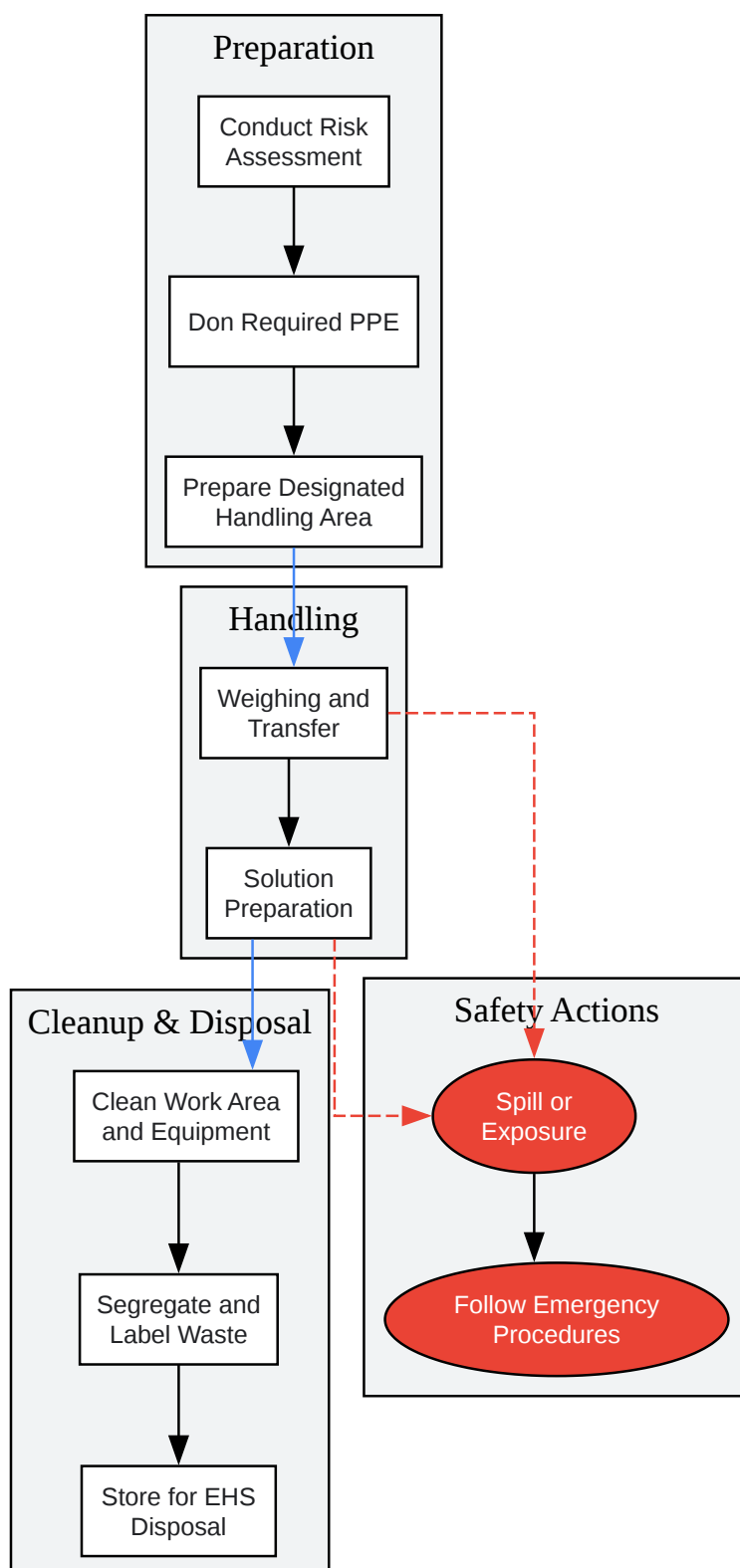
### III. Disposal Plan:

All waste containing **7,8,3',4'-Tetrahydroxyflavanone** must be treated as hazardous waste.

- Waste Segregation:
  - Do not mix this waste with other chemical waste streams to prevent unknown reactions.[\[10\]](#)
  - Keep solid and liquid waste in separate, clearly labeled containers.[\[10\]](#)
- Container Management:
  - Use compatible, leak-proof containers for waste collection.[\[10\]](#)[\[11\]](#)
  - Label waste containers clearly with "Hazardous Waste" and the full chemical name.[\[11\]](#)[\[12\]](#)
  - Keep waste containers securely closed except when adding waste.[\[10\]](#)
- Final Disposal:
  - Store waste containers in a designated, secure area.[\[10\]](#)
  - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[10\]](#)

- Do not dispose of 7,8,3',4'-Tetrahydroxyflavanone down the drain.[6][12]

## Experimental Workflow and Safety Diagram



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Caption: Workflow for Safe Handling of **7,8,3',4'-Tetrahydroxyflavanone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 7,8,3',4'-Tetrahydroxyflavanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254125#personal-protective-equipment-for-handling-7-8-3-4-tetrahydroxyflavanone]

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